

Pimonidazole Hydrochloride: A Technical Guide for Hypoxia Detection

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Compound of Interest

Compound Name: *Pimonidazole Hydrochloride*

Cat. No.: *B1677890*

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This technical guide provides an in-depth overview of **pimonidazole hydrochloride**, a key tool in the study of cellular hypoxia. This document outlines its chemical properties, mechanism of action, and detailed experimental protocols for its application in various research contexts.

Core Properties of Pimonidazole and its Hydrochloride Salt

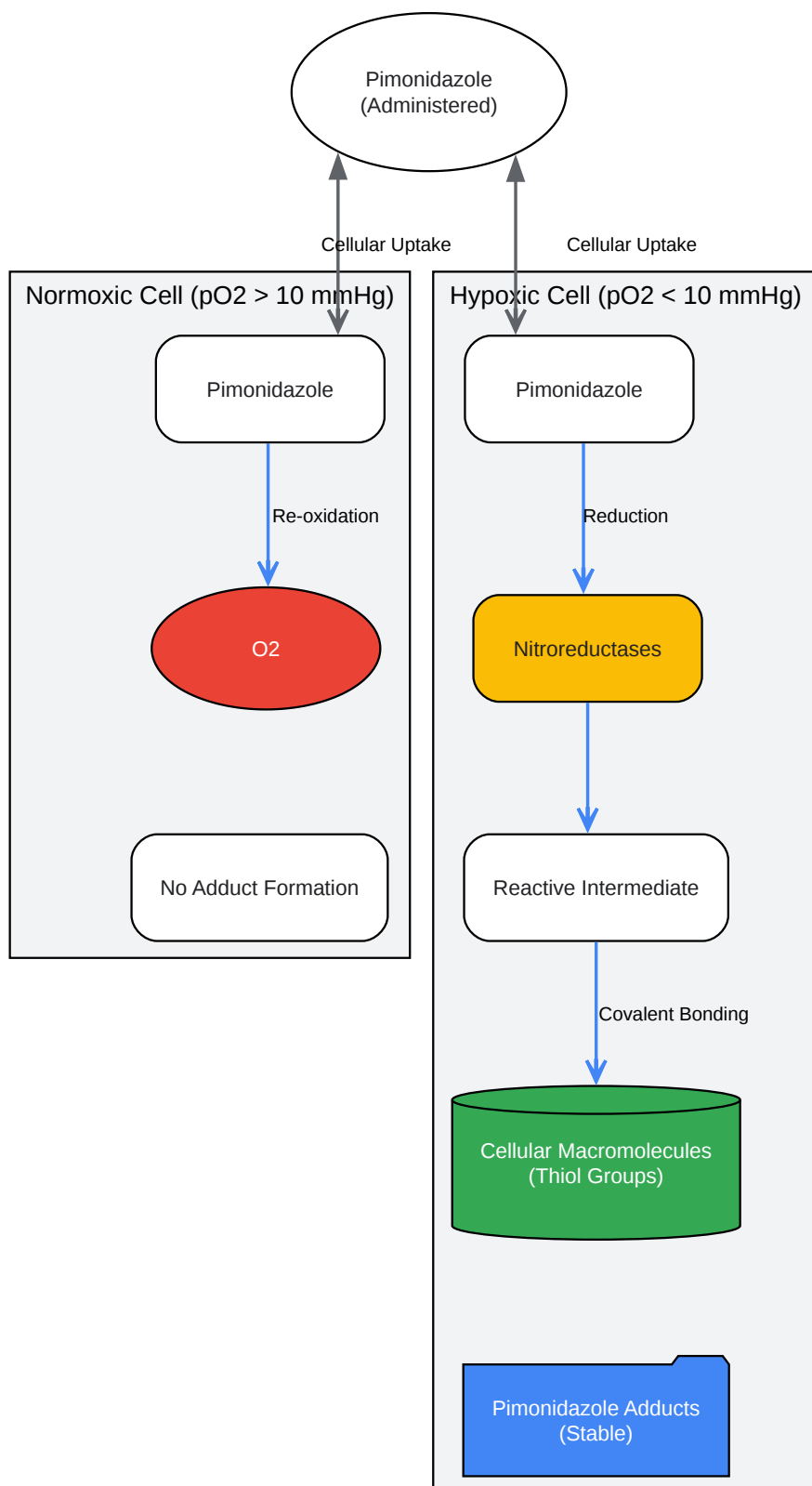
Pimonidazole and its hydrochloride salt are fundamental tools for identifying and quantifying hypoxic cells in tissues. Their physicochemical properties are summarized below.

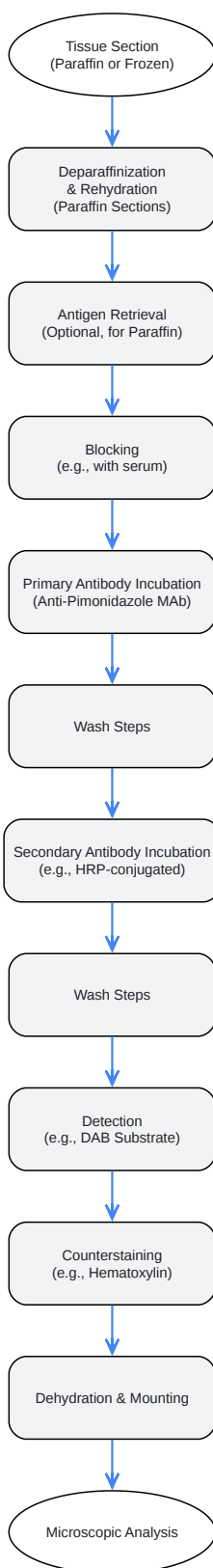
Property	Pimonidazole Hydrochloride	Pimonidazole (Free Base)
Molecular Formula	C ₁₁ H ₁₉ ClN ₄ O ₃	C ₁₁ H ₁₈ N ₄ O ₃
Molecular Weight	290.75 g/mol [1][2][3]	254.3 g/mol [4][5]
CAS Number	70132-50-2[6]	Not Applicable
Appearance	Solid[4]	-
Water Solubility	116 mg/mL (400 mM)[4][5]	-
UV Absorbance Maximum	324 nm in 0.9% saline[4][5]	-
pKa	-	8.7[4][5]
Octanol-Water Partition Coefficient	-	8.5[4][5]

Mechanism of Action: Reductive Activation in Hypoxic Environments

Pimonidazole hydrochloride is a 2-nitroimidazole compound that serves as an exogenous marker for hypoxia.[6] Its mechanism of action is predicated on the unique metabolic environment of hypoxic cells, specifically those with an oxygen partial pressure (pO₂) below 10 mmHg.

Under these low-oxygen conditions, the nitro group of pimonidazole is reduced by cellular nitroreductases. This reduction process generates reactive intermediates that covalently bind to thiol-containing proteins, peptides, and amino acids within the cell.[4][7][8][9] These stable adducts accumulate in hypoxic cells and can be detected using specific monoclonal antibodies, allowing for the visualization and quantification of hypoxic regions in tissues.[4][7] The amount of pimonidazole detected is directly proportional to the level of hypoxia within the tissue.[2][7]





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